

# Application Notes: Measuring Insulin Secretion in Response to DS-1558

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**DS-1558** is a novel, orally active small molecule agonist for the G protein-coupled receptor 40 (GPR40).[1][2][3] GPR40, predominantly expressed in pancreatic  $\beta$ -cells, is a receptor for free fatty acids and has emerged as a promising therapeutic target for type 2 diabetes.[1] Agonism of GPR40 by compounds like **DS-1558** potentiates glucose-stimulated insulin secretion (GSIS), making it a key mechanism for improving glycemic control.[1] These application notes provide detailed protocols for assessing the in vitro and in vivo effects of **DS-1558** on insulin secretion.

## **Mechanism of Action**

**DS-1558** enhances the secretion of insulin from pancreatic β-cells in a glucose-dependent manner. This means that the compound is most effective in stimulating insulin release when blood glucose levels are elevated, thereby minimizing the risk of hypoglycemia. The primary signaling pathway involves the Gq-coupled GPR40, which upon activation, leads to downstream events that augment insulin secretion. Furthermore, **DS-1558** has been shown to potentiate the insulinogenic effects of glucagon-like peptide-1 (GLP-1) receptor agonists, suggesting a synergistic approach to diabetes therapy.[1][2]

# **Signaling Pathway**

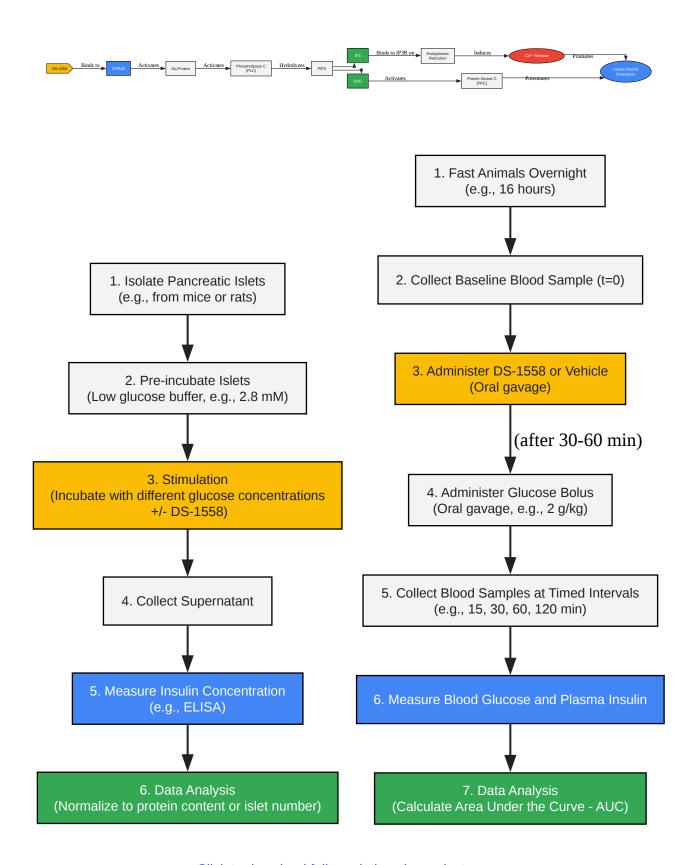






The activation of GPR40 by **DS-1558** in pancreatic  $\beta$ -cells initiates a signaling cascade that enhances glucose-stimulated insulin secretion. The pathway is primarily mediated through the Gqq subunit of the G protein.





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### References

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